

Essential Guide to the Safe Disposal of 5-Bromopyrimidin-2(1H)-one hydrobromide

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Compound of Interest

Compound Name: 5-Bromopyrimidin-2(1H)-one
hydrobromide

Cat. No.: B1338041

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For researchers, scientists, and professionals in drug development, the proper management and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **5-Bromopyrimidin-2(1H)-one hydrobromide**, a halogenated organic compound. Adherence to these procedures is essential for ensuring a safe laboratory environment and maintaining regulatory compliance.

Hazard Profile and Safety Precautions

Before handling **5-Bromopyrimidin-2(1H)-one hydrobromide**, it is imperative to consult the Safety Data Sheet (SDS) for the compound. The primary hazards associated with this and similar brominated pyrimidines include:

- Skin and eye irritation: The compound can cause serious irritation upon contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Respiratory irritation: Inhalation of dust may lead to respiratory tract irritation.[\[1\]](#)[\[2\]](#)
- Harmful if swallowed: Ingestion of the compound can be harmful.[\[1\]](#)

Personal Protective Equipment (PPE): To mitigate these risks, the following PPE is mandatory when handling **5-Bromopyrimidin-2(1H)-one hydrobromide**:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.
- Skin and Body Protection: A laboratory coat and appropriate footwear.
- Respiratory Protection: In a well-ventilated area, preferably a chemical fume hood, is essential. If dust formation is likely, a NIOSH-approved respirator should be used.[1]

Quantitative Data Summary

For a comprehensive understanding of the substance's properties, the following table summarizes key quantitative data for the closely related 5-Bromopyrimidine.

Property	Value
Molecular Formula	C ₄ H ₃ BrN ₂
Molecular Weight	158.98 g/mol
Melting Point	67-73 °C
GHS Hazard Statements	H315, H319, H335

Data for 5-Bromopyrimidine, a closely related compound.[1]

Step-by-Step Disposal Protocol

The disposal of **5-Bromopyrimidin-2(1H)-one hydrobromide** must be conducted in strict accordance with local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the drain or in regular municipal trash.

1. Waste Identification and Segregation:

- All waste containing **5-Bromopyrimidin-2(1H)-one hydrobromide** must be classified as hazardous waste.[1]
- As a halogenated organic compound, it must be segregated from non-halogenated organic waste streams.[1]

- Keep this waste separate from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)

2. Waste Collection and Container Requirements:

- Solid Waste: All contaminated lab supplies, including weighing paper, gloves, and pipette tips, should be collected in a designated, clearly labeled solid hazardous waste container.[\[1\]](#)
- Liquid Waste: If **5-Bromopyrimidin-2(1H)-one hydrobromide** is in a solution, it should be collected in a dedicated container for halogenated organic solvent waste.
- Container Specifications: Waste containers should be made of a compatible material, such as high-density polyethylene (HDPE), and must be in good condition with a secure, leak-proof closure.

3. Labeling:

- The waste container must be clearly and accurately labeled with the words "Hazardous Waste."
- The full chemical name, "**5-Bromopyrimidin-2(1H)-one hydrobromide**," must be written on the label.
- Include the appropriate hazard pictograms (e.g., irritant).
- The date when waste was first added to the container (the accumulation start date) must be clearly marked.[\[1\]](#)

4. Storage:

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[\[1\]](#)
- The SAA should be under the control of the operator of the process generating the waste.
- Ensure the storage area is secure and regularly inspected for any signs of leakage.[\[1\]](#)

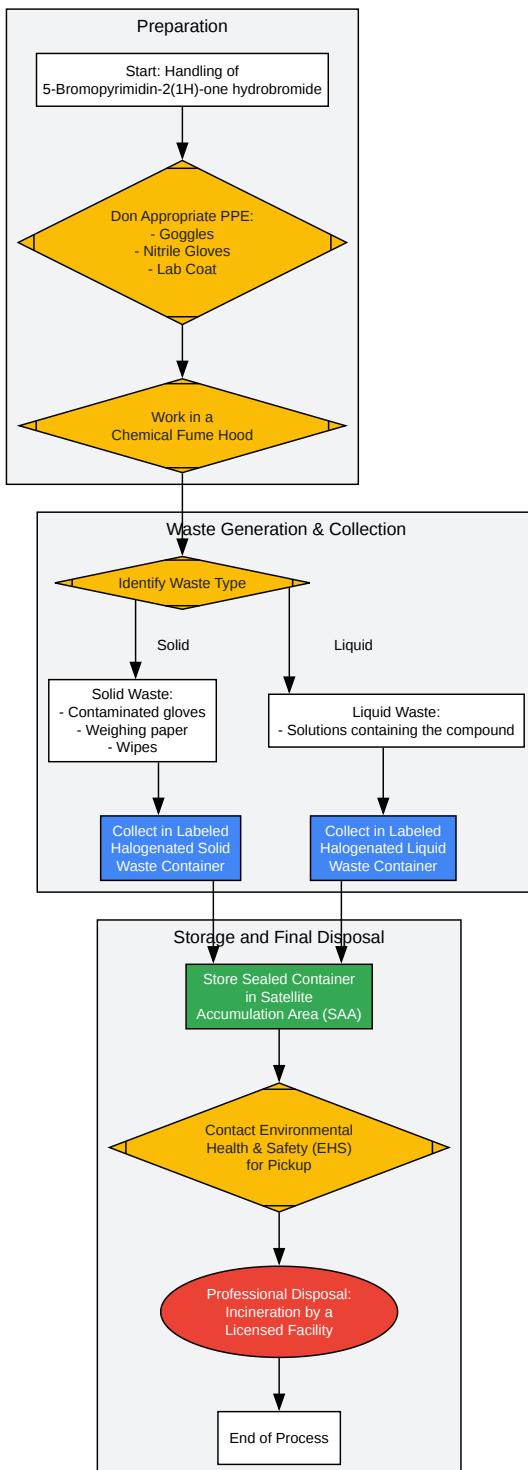
5. Professional Disposal:

- The final disposal of **5-Bromopyrimidin-2(1H)-one hydrobromide** must be carried out by a licensed and certified hazardous waste disposal company.[[1](#)]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the waste.
- The recommended method of disposal is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber to neutralize harmful combustion byproducts.[[1](#)]

Experimental Workflow and Disposal Decision Pathway

The following diagram illustrates the decision-making process and workflow for the proper handling and disposal of **5-Bromopyrimidin-2(1H)-one hydrobromide**.

Disposal Workflow for 5-Bromopyrimidin-2(1H)-one hydrobromide

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